

preparing MRL-871 stock solution and working concentrations

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Compound of Interest

Compound Name: MRL-871

Cat. No.: B15544042

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Application Notes and Protocols: MRL-871

For Researchers, Scientists, and Drug Development Professionals

Abstract

MRL-871 is a potent and selective allosteric inverse agonist of the Retinoic Acid Receptor-related Orphan Receptor gamma t (RORyt). As a key transcription factor in the differentiation and function of Th17 cells, RORyt is a critical target in the development of therapeutics for autoimmune diseases. **MRL-871** binds to a novel allosteric site on the RORyt ligand-binding domain, inducing a conformational change that inhibits the recruitment of coactivators, thereby repressing the transcription of target genes, most notably Interleukin-17A (IL-17A). These application notes provide detailed protocols for the preparation of **MRL-871** stock solutions, its application in cell-based assays to measure the inhibition of IL-17A expression, and a summary of its key characteristics.

MRL-871: Key Characteristics and Data

MRL-871 is a valuable tool for studying the role of RORyt in immune responses and for the screening and development of novel RORyt inhibitors.

Parameter	Value	Reference
Mechanism of Action	Allosteric ROR γ t Inverse Agonist	[1]
IC ₅₀	12.7 nM	
Molecular Weight	444.79 g/mol	
Appearance	White to off-white solid	
Solubility	25 mg/mL (56.21 mM) in DMSO	

Preparation of MRL-871 Stock and Working Solutions

Proper preparation of **MRL-871** solutions is critical for obtaining accurate and reproducible experimental results. It is recommended to use freshly opened, anhydrous DMSO for preparing the stock solution as hygroscopic DMSO can significantly impact solubility.

Materials

- **MRL-871** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes
- Sterile, nuclease-free water or phosphate-buffered saline (PBS)
- Cell culture medium (e.g., DMEM or RPMI-1640)

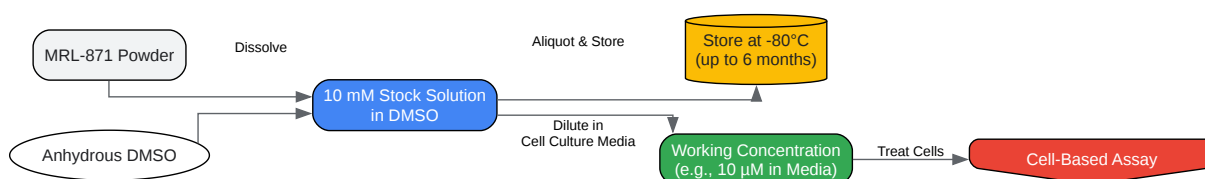
Protocol for Preparing a 10 mM MRL-871 Stock Solution

- **Weighing the Compound:** Accurately weigh out the desired amount of **MRL-871** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.45 mg of **MRL-871**.

- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the **MRL-871** powder. To aid dissolution, ultrasonic treatment and warming to 60°C may be necessary.
- **Volume Adjustment:** Ensure the final volume of the solution is accurate.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, nuclease-free microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.

Preparation of Working Concentrations

Prepare working concentrations of **MRL-871** by diluting the stock solution in the appropriate cell culture medium immediately before use. For example, to prepare a 10 µM working solution from a 10 mM stock, perform a 1:1000 dilution.



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Workflow for **MRL-871** Solution Preparation.

Experimental Protocol: Inhibition of IL-17A mRNA Expression in EL4 Cells

This protocol describes a cell-based assay to determine the efficacy of **MRL-871** in inhibiting RORyt-mediated IL-17A gene expression in the murine T-lymphoma cell line, EL4. These cells constitutively express RORyt and IL-17A.

Materials

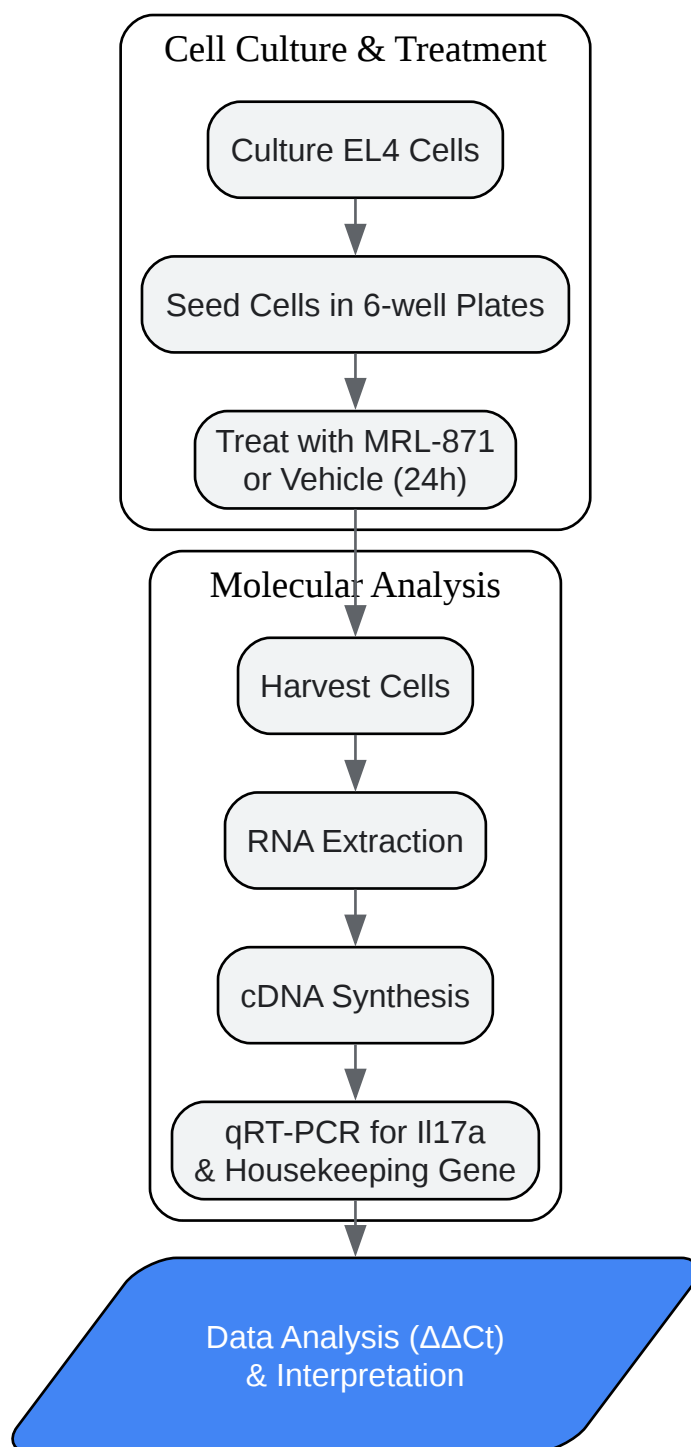
- EL4 cells

- Complete cell culture medium (e.g., DMEM with 10% FBS and 2 mM L-glutamine)
- **MRL-871** working solutions
- Vehicle control (e.g., DMSO diluted in media to the same final concentration as the **MRL-871** treatment)
- 6-well tissue culture plates
- Reagents for RNA extraction (e.g., TRIzol)
- Reagents for cDNA synthesis
- Reagents for quantitative real-time PCR (qRT-PCR) (e.g., SYBR Green master mix)
- Primers for murine Il17a and a housekeeping gene (e.g., Gapdh)

Experimental Workflow

- **Cell Culture:** Culture EL4 cells in suspension in complete medium at 37°C in a humidified atmosphere with 5% CO₂. Maintain cell density between 1 x 10⁵ and 1 x 10⁶ cells/mL.
- **Cell Seeding:** Seed EL4 cells in 6-well plates at a density of 2 x 10⁵ cells/mL in a final volume of 2 mL per well.
- **Compound Treatment:** Treat the cells with the desired concentrations of **MRL-871** (e.g., a dose-response from 1 nM to 10 µM) or vehicle control. A commonly effective concentration is 10 µM.
- **Incubation:** Incubate the plates for 24 hours at 37°C and 5% CO₂.
- **Cell Lysis and RNA Extraction:** After incubation, harvest the cells and extract total RNA using a suitable method, such as TRIzol reagent, following the manufacturer's instructions.
- **cDNA Synthesis:** Synthesize first-strand cDNA from the extracted RNA using a reverse transcription kit.

- qRT-PCR: Perform qRT-PCR to quantify the relative expression levels of Il17a mRNA. Normalize the expression to a stable housekeeping gene.
- Data Analysis: Calculate the relative gene expression using the $\Delta\Delta C_t$ method. The results should show a dose-dependent decrease in Il17a mRNA levels in **MRL-871** treated cells compared to the vehicle control.

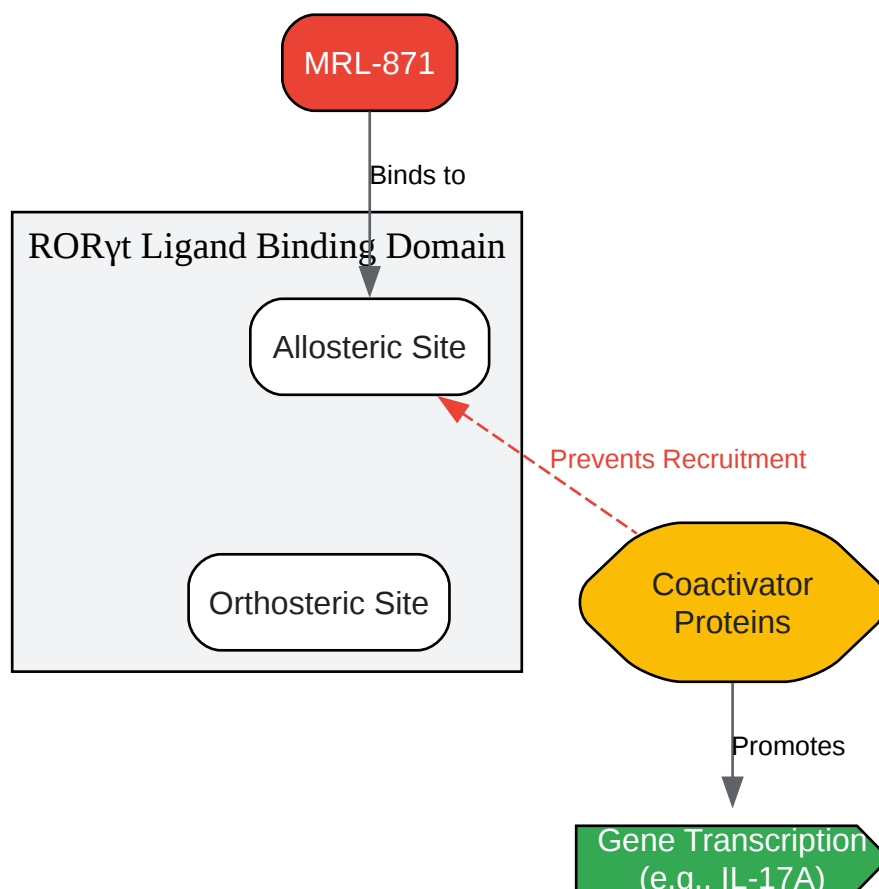


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Experimental workflow for assessing **MRL-871** activity.

Mechanism of Action: Allosteric Inhibition of ROR γ t

MRL-871 functions as an inverse agonist by binding to an allosteric site on the ROR γ t ligand-binding domain (LBD). This is distinct from the orthosteric site where endogenous ligands like cholesterol bind. The binding of **MRL-871** to this allosteric pocket induces a conformational change in the LBD, which prevents the recruitment of coactivator proteins necessary for transcriptional activation. Consequently, the expression of ROR γ t target genes, such as IL17A, is repressed.



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Signaling pathway of **MRL-871** action.

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References

- 1. Isolation of RNA from the Murine Colonic Tissue and qRT-PCR for Inflammatory Cytokines - PMC [pmc.ncbi.nlm.nih.gov]
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